

An In-depth Technical Guide on the Safety of Iron(III) Trifluoromethanesulfonate

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Compound of Interest

Compound Name: *Iron(III) trifluoromethanesulfonate*

Cat. No.: *B012985*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **Iron(III) trifluoromethanesulfonate** (also known as ferric triflate), a compound increasingly utilized in chemical synthesis and catalysis. The following sections detail the hazards, handling procedures, and emergency responses associated with this substance, based on available Safety Data Sheets (SDS).

Chemical Identification and Physical Properties

Iron(III) trifluoromethanesulfonate is an organometallic compound with the chemical formula $\text{C}_3\text{F}_9\text{FeO}_9\text{S}_3$.^{[1][2][3]} It is typically supplied as a white to off-white powder.^[1]

Property	Value
Molecular Weight	503.05 g/mol ^{[1][3]}
Appearance	White powder ^[1]
Melting Point	183 °C ^[1]
Flash Point	> 110 °C (> 230 °F) ^[1]
Solubility in H ₂ O	No data available
Density	No data available

Hazard Identification and Classification

Iron(III) trifluoromethanesulfonate is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory tract.

Hazard Statement	Code	Description
Causes skin irritation	H315	The substance can cause redness, itching, and inflammation upon contact with the skin. [2] [4]
Causes serious eye irritation	H319	Contact with the eyes can result in significant irritation, pain, and potential damage. [2] [4]
May cause respiratory irritation	H335	Inhalation of the dust may lead to irritation of the respiratory system. [2] [4]

GHS Pictogram:

- Warning[\[1\]](#)[\[2\]](#)

Hazard Codes (Risk Codes):

- Xi (Irritant)[\[1\]](#)
- 36/37/38 (Irritating to eyes, respiratory system and skin)[\[1\]](#)

First-Aid Measures

In the event of exposure to **Iron(III) trifluoromethanesulfonate**, the following first-aid measures should be taken:

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[4]

Handling, Storage, and Personal Protection

Proper handling and storage procedures are crucial to minimize the risks associated with **Iron(III) trifluoromethanesulfonate**.

Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[4]
- Use only in a well-ventilated area.
- Wear protective gloves, protective clothing, eye protection, and face protection.
Recommended personal protective equipment (PPE) includes a dust mask (type N95 US), eyeshields, and gloves.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated place.[4]
- Keep the container tightly closed.[4]
- This substance is moisture-sensitive and should be handled and stored under an inert gas.
[4]
- Store locked up.[4]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Special hazards: In case of fire, hazardous decomposition products such as carbon oxides and sulfur oxides may be formed.
- Protective equipment: Firefighters should wear self-contained breathing apparatus.[4]

Accidental Release:

- Personal precautions: Avoid dust formation and breathing vapors, mist, or gas.[4]
- Environmental precautions: No special environmental precautions are required.[4]
- Containment and cleanup: Sweep up the spilled material and place it in a suitable, closed container for disposal.[4]

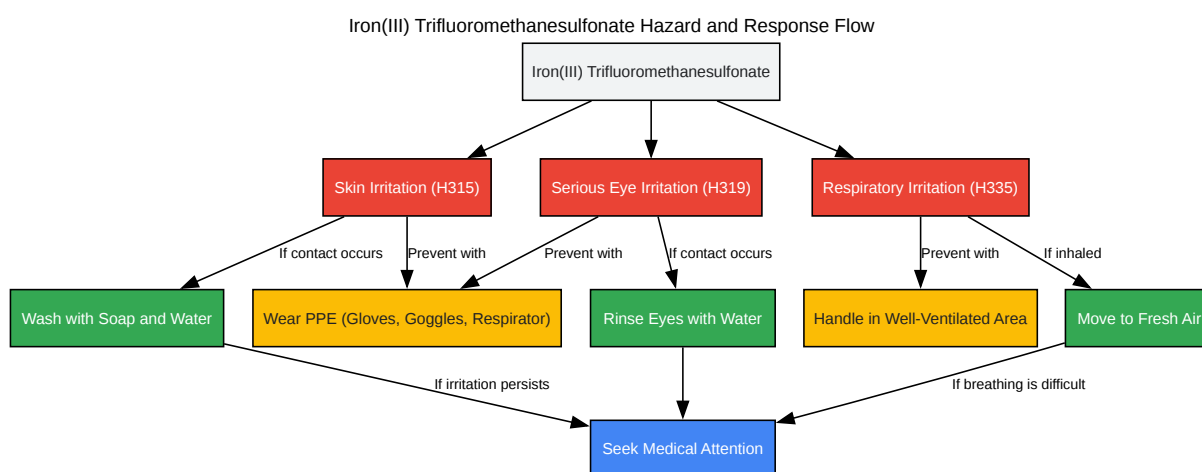
Toxicological and Ecological Information

- Acute Toxicity: No data available.
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[4]
- Germ Cell Mutagenicity: No data available.[4]

- Respiratory or Skin Sensitization: No data available.[4]
- WGK (Water Hazard Class) Germany: 3.[1]

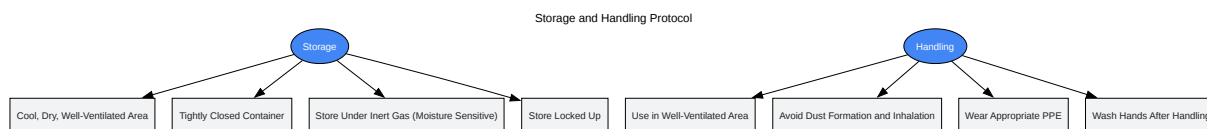
Visualizing Safety Protocols

To further clarify the logical relationships between hazards and safety responses for **Iron(III) trifluoromethanesulfonate**, the following diagrams illustrate the key workflows.



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Caption: Hazard and response workflow for **Iron(III) trifluoromethanesulfonate**.



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Caption: Recommended storage and handling protocols.

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